

Me-Tet-PEG2-NHS: A Technical Guide for Bioconjugation

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Me-Tet-PEG2-NHS	
Cat. No.:	B12377291	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the product specifications, data, and experimental considerations for **Me-Tet-PEG2-NHS**, a bifunctional linker instrumental in the field of bioconjugation and antibody-drug conjugate (ADC) development.

Core Product Specifications

Me-Tet-PEG2-NHS is a chemical linker featuring a methyltetrazine (Me-Tet) group and an N-hydroxysuccinimide (NHS) ester, separated by a two-unit polyethylene glycol (PEG) spacer. This structure allows for a two-step bioconjugation strategy. The NHS ester facilitates the covalent attachment to primary amines on proteins and other biomolecules, while the tetrazine group enables a highly specific and rapid bioorthogonal reaction with trans-cyclooctene (TCO) tagged molecules.



Property	Specification
Molecular Weight	500.50 g/mol
Chemical Formula	C23H28N6O7
CAS Number	2740357-12-2
Purity	>95% (Typically, check Certificate of Analysis)
Appearance	Solid or viscous oil
Solubility	Soluble in DMSO, DMF, and other organic solvents.
Storage Conditions	Store at -20°C for long-term stability.

Chemical Reactivity and Applications

The utility of **Me-Tet-PEG2-NHS** lies in its dual reactivity, enabling the precise assembly of complex biomolecular conjugates.

Amine Conjugation via NHS Ester

The NHS ester moiety reacts with primary amines, such as the side chain of lysine residues in proteins or amine-modified oligonucleotides, to form stable amide bonds. This reaction is typically carried out in a buffer with a pH of 7-9.

Bioorthogonal Ligation via Tetrazine

The methyltetrazine group participates in an inverse electron demand Diels-Alder (iEDDA) cycloaddition with a TCO-functionalized molecule. This "click chemistry" reaction is known for its high speed, specificity, and biocompatibility, proceeding rapidly under physiological conditions without the need for a catalyst.[1][2]

This dual functionality makes **Me-Tet-PEG2-NHS** a valuable tool for:

 Antibody-Drug Conjugate (ADC) Development: Linking cytotoxic drugs to antibodies for targeted cancer therapy.[1][2]



- Protein-Protein Conjugation: Creating well-defined protein complexes.
- Surface Modification: Attaching biomolecules to surfaces for diagnostic and research applications.
- Fluorescent Labeling: Conjugating fluorophores to proteins or other molecules for imaging studies.

Experimental Protocols

The following are general protocols for the use of **Me-Tet-PEG2-NHS**. Optimization may be required for specific applications.

Preparation of Reagent Stock Solution

- Equilibrate the vial of **Me-Tet-PEG2-NHS** to room temperature before opening to prevent moisture condensation.
- Prepare a stock solution by dissolving the reagent in anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO). For example, a 10 mM stock solution can be prepared.
- Store the stock solution at -20°C, protected from moisture. For long-term storage, consider aliquoting and storing under an inert gas like argon or nitrogen.

General Protocol for Protein Labeling with Me-Tet-PEG2-NHS

This protocol is a starting point for the conjugation of **Me-Tet-PEG2-NHS** to a protein containing primary amines.

Materials:

- Protein to be labeled in an amine-free buffer (e.g., Phosphate Buffered Saline, PBS) at pH 7.2-8.0.
- Me-Tet-PEG2-NHS stock solution (e.g., 10 mM in DMF or DMSO).
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0).



• Desalting column or dialysis equipment for purification.

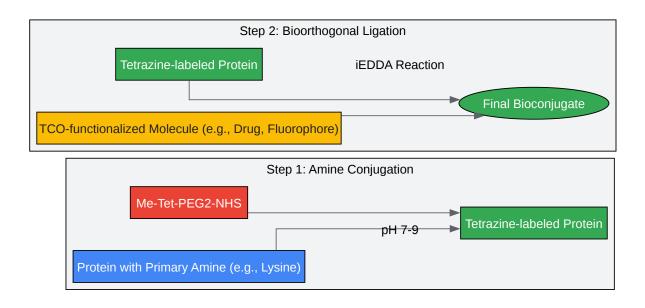
Procedure:

- Protein Preparation: Ensure the protein solution is at a suitable concentration (e.g., 1-10 mg/mL) in an amine-free buffer. Buffers containing primary amines like Tris or glycine will compete with the labeling reaction and should be avoided.
- Reaction Setup: Add a 5- to 20-fold molar excess of the Me-Tet-PEG2-NHS stock solution to
 the protein solution. The optimal molar ratio should be determined empirically for each
 specific protein and desired degree of labeling. The final concentration of the organic solvent
 from the stock solution should ideally be kept below 10% of the total reaction volume.
- Incubation: Incubate the reaction mixture at room temperature for 30-60 minutes or at 4°C for 2 hours.
- Quenching: Stop the reaction by adding a quenching buffer to a final concentration of 50-100 mM. Incubate for an additional 15-30 minutes at room temperature.
- Purification: Remove the excess, unreacted Me-Tet-PEG2-NHS and byproducts using a desalting column or dialysis against an appropriate buffer.
- Characterization: The degree of labeling can be determined using various analytical techniques such as mass spectrometry (MALDI-TOF or ESI-MS) or UV-Vis spectroscopy if the linker or the subsequent conjugate has a chromophore.

Visualizing Workflows and Reactions

The following diagrams illustrate the key chemical transformations and a typical experimental workflow involving **Me-Tet-PEG2-NHS**.

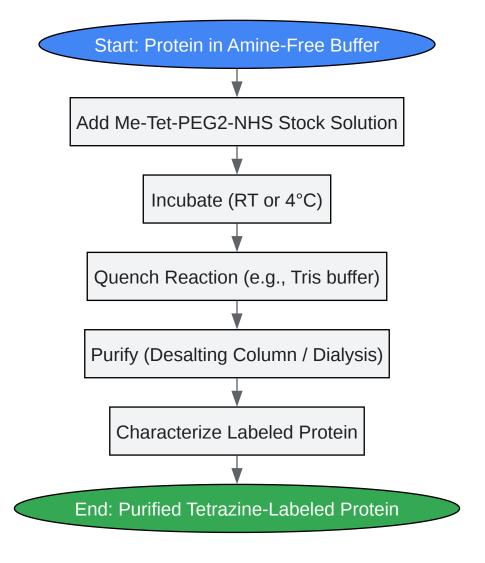




Click to download full resolution via product page

Caption: Two-step bioconjugation using Me-Tet-PEG2-NHS.





Click to download full resolution via product page

Caption: Experimental workflow for protein labeling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]







 To cite this document: BenchChem. [Me-Tet-PEG2-NHS: A Technical Guide for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12377291#me-tet-peg2-nhs-product-specification-and-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com